

Gelsevirine chemical structure and properties

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Compound of Interest

Compound Name: Gelsevirine

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An In-depth Technical Guide to **Gelsevirine**: Chemical Structure, Properties, and Therapeutic Potential

Abstract

Gelsevirine, a principal oxindole alkaloid isolated from the plant *Gelsemium elegans*, has emerged as a molecule of significant interest in pharmacological research. Possessing a complex polycyclic structure, it exhibits a range of biological activities, including anti-inflammatory, anxiolytic, and analgesic properties.[1][2][3] Recent studies have elucidated its primary mechanism of action as a specific inhibitor of the Stimulator of Interferon Genes (STING) signaling pathway, a critical component of the innate immune system.[1][2][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological activities of **Gelsevirine**, with a focus on its therapeutic potential for conditions such as sepsis and neuroinflammatory disorders. Detailed experimental protocols and visual representations of its mechanism are included to support further research and drug development efforts.

Chemical Identity and Structure

Gelsevirine is classified as a gelsemine-type monoterpenoid indole alkaloid.[3][5] Its intricate spiro-oxindole core structure is a hallmark of the alkaloids found in the *Gelsemium* genus.

Table 1: Chemical Identifiers for **Gelsevirine**

Identifier	Value	Source
CAS Number	38990-03-3	[6] [7]
Molecular Formula	C ₂₁ H ₂₄ N ₂ O ₃	[6] [8] [9]
IUPAC Name	(3'S,9S)-5-ethenyl-3R,4,4aR,5S,6,7,8S,8aS-octahydro-1'-methoxy-7-methyl-spiro[3,5,8-ethanylylidene-1H-pyrano[3,4-c]pyridine-10,3'-[3H]indol]-2'(1'H)-one	[6]
InChI Key	SSSCMFCWHWCCEH-MTYPYGCKSA-N	[6]
SMILES	O=C1--INVALID-LINK--([H])C[C@]3([H])[C@@]2([H])[C@@]4([H])N5C">C@(C6=C C=CC=C6N1OC)[C@]4([H])[C@]3(C5)C=C	[6]

Physicochemical Properties

The physicochemical characteristics of **Gelsevirine** are crucial for its handling, formulation, and pharmacokinetic profile. It is typically supplied as a solid powder.[\[6\]](#)[\[8\]](#)

Table 2: Physicochemical Data for **Gelsevirine**

Property	Value	Source
Molecular Weight	352.4 g/mol	[6][8][9]
Appearance	Powder / Solid	[6][8]
Purity	≥98%	[6][8]
Boiling Point	130-150°C (at 0.0001 Torr)	[10]
Density (Predicted)	1.34±0.1 g/cm ³	[10]
pKa (Predicted)	8.85±0.40	[10]
Solubility	Sparingly soluble in Methanol (1-10 mg/ml). Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[6][8][9]
Storage	-20°C for long term	[6][9]

Pharmacological Properties and Mechanism of Action

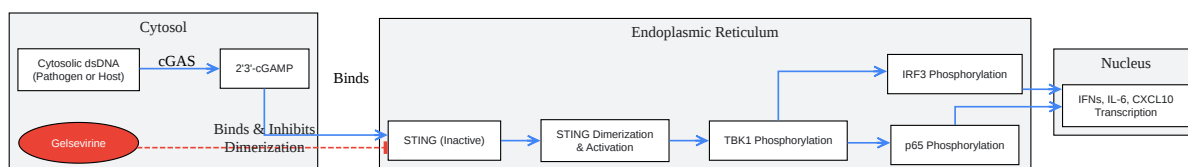
Gelsevirine demonstrates a diverse pharmacological profile, with its anti-inflammatory and immunomodulatory effects being the most extensively studied.

STING Pathway Inhibition

The primary mechanism underlying **Gelsevirine**'s anti-inflammatory effects is the direct inhibition of the STING signaling pathway.[1][2][4] STING is a central adaptor protein in the innate immune response to cytosolic DNA, which can originate from pathogens or damaged host cells.[1][4]

- Direct Binding: **Gelsevirine** binds with high affinity to the cyclic dinucleotide (CDN)-binding pocket of STING, with a reported dissociation constant (Kd) of 27.6 μM.[6] This binding is competitive, effectively blocking the natural ligand 2'3'-cGAMP.[1][2][4]

- **Conformational Locking:** By occupying the binding pocket, **Gelsevirine** locks STING in an inactive, open conformation.[2][4]
- **Inhibition of Dimerization:** This conformational lock prevents the 2'3'-cGAMP-induced dimerization of STING, which is a critical step for its activation.[1][4][6]
- **Suppression of Downstream Signaling:** Consequently, the phosphorylation of key downstream signaling molecules, including TANK-binding kinase 1 (TBK1), IFN regulatory factor 3 (IRF3), and p65 (a subunit of NF- κ B), is inhibited.[1][6] This leads to a reduction in the expression of type I interferons (IFNs) and proinflammatory cytokines like IL-6 and CXCL10.[1][6]
- **Promotion of Degradation:** **Gelsevirine** also promotes the K48-linked ubiquitination and subsequent degradation of STING, potentially through the recruitment of the E3 ubiquitin ligase TRIM21.[2][4][11]



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Caption: **Gelsevirine** inhibits the STING signaling pathway.

Other Pharmacological Activities

- **Anxiolytic and Analgesic Effects:** **Gelsevirine** exhibits anxiolytic and analgesic activities, which may be mediated through its action as an agonist at glycine receptors in the central nervous system.[3][8][10]

- **Anti-cancer Activity:** In vitro studies have shown that **Gelsevirine** can inhibit the proliferation of human carcinoma cell lines, including colon cancer (SW480) and gastric cancer (MGC80-3).[\[8\]](#)
- **Neuroprotection:** In models of ischemic stroke, **Gelsevirine** has been shown to reduce neuroinflammation by inhibiting the JAK2-STAT3 signaling pathway in microglia.[\[12\]](#) It also ameliorates sepsis-associated encephalopathy by inhibiting STING-mediated pyroptosis in microglia.[\[13\]](#)

Table 3: Summary of **Gelsevirine**'s Biological Activities and Quantitative Data

Activity	Target/Model	Quantitative Data	Source
STING Inhibition	Human STING-CTD	Kd = 27.6 μ M	[6]
Anti-proliferative	SW480 cells	IC ₅₀ = 1.41 $\pm$ 0.06 mM	[8]
Anti-proliferative	MGC80-3 cells	IC ₅₀ = 1.22 $\pm$ 0.11 mM	[8]
Glycine Receptor Modulation	α 1 GlyR	IC ₅₀ = 40.6 $\pm$ 8.2 μ M	[14]
Sepsis Treatment (in vivo)	CLP mouse model	Effective dose: 10, 20 mg/kg (i.p.)	[1] [2]
Cytotoxicity	Primary hepatocytes & neurons	Cytotoxic at >160 μ M	[2]

Experimental Protocols

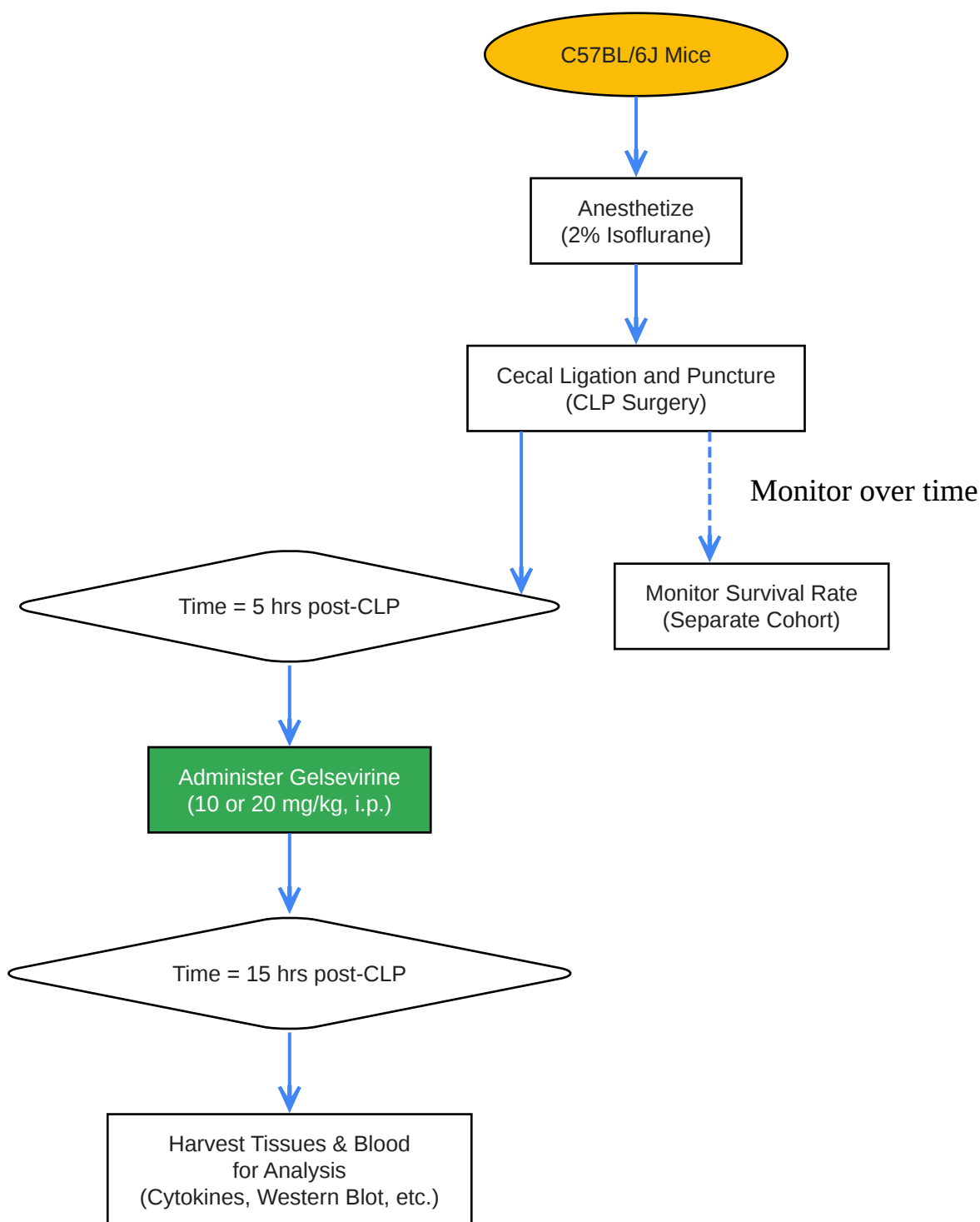
This section outlines the methodologies for key experiments cited in the literature, providing a framework for replication and further investigation.

In Vivo Sepsis Model (Cecal Ligation and Puncture)

The cecal ligation and puncture (CLP) model is a standard for inducing experimental sepsis in mice.[\[2\]](#)

- **Animal Model:** 2-month-old C57BL/6J mice are used.[\[1\]](#)[\[2\]](#)

- Anesthesia: Anesthesia is induced and maintained with 2% isoflurane inhalation.[2]
- Surgical Procedure: A midline laparotomy is performed to expose the cecum. The cecum is then ligated below the ileocecal valve and punctured once with a needle. A small amount of feces is extruded to induce polymicrobial peritonitis. The cecum is repositioned, and the abdomen is closed. Sham-operated mice undergo the same procedure without ligation and puncture.[2]
- **Gelsevirine** Administration: **Gelsevirine** (10 or 20 mg/kg) is administered intraperitoneally (i.p.) 5 hours after the CLP surgery.[1][2]
- Endpoint Analysis: Mice are sacrificed 15 hours after CLP surgery. Blood, bronchoalveolar lavage fluid (BALF), and organs (lung, liver, kidney) are harvested for analysis of inflammatory markers (e.g., IL-6, TNF- α), organ damage indicators (e.g., ALT, AST, BUN), and protein expression via Western blot (e.g., STING, p-TBK1, p-p65).[1][6] Survival is monitored in separate cohorts.[1]



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Caption: Experimental workflow for the in vivo CLP sepsis model.

In Vitro STING Activation Assay

This protocol is used to assess **Gelsevirine**'s ability to inhibit STING activation in macrophages.

- Cell Culture: RAW 264.7 (murine macrophage) or THP-1 (human monocyte) cells are cultured under standard conditions.[\[1\]](#)[\[6\]](#)
- Pre-treatment: Cells are pre-treated with **Gelsevirine** (e.g., 10 μ M) or vehicle for 6 hours.[\[1\]](#)[\[15\]](#)
- Stimulation: Cells are then stimulated with a STING agonist, such as 2'3'-cGAMP (5 μ g/ml), ISD (2 μ g/ml), or Poly(dA:dT) (5 μ g/ml), for 3 hours.[\[1\]](#)[\[15\]](#)
- RNA Analysis: Total RNA is extracted, and the mRNA expression levels of target genes (e.g., *Ifnb1*, *Cxcl10*, *Il6*) are measured by quantitative real-time PCR (RT-PCR).[\[1\]](#)[\[15\]](#)
- Protein Analysis: Cell lysates are collected to analyze the phosphorylation status of STING, TBK1, IRF3, and p65 via Western blotting.[\[1\]](#)[\[6\]](#)

Surface Plasmon Resonance (SPR) Binding Assay

SPR is used to quantify the binding affinity between **Gelsevirine** and the STING protein.

- Protein Immobilization: Recombinant human STING C-terminal domain (hSTING-CTD) is immobilized on a sensor chip.
- Analyte Injection: **Gelsevirine** at various concentrations is flowed over the chip surface.
- Data Acquisition: The binding events are detected in real-time as a change in the refractive index, measured in response units (RU).
- Affinity Calculation: The steady-state binding data is fitted to a 1:1 binding model to calculate the equilibrium dissociation constant (K_d), which represents the binding affinity.[\[1\]](#)[\[11\]](#)

Therapeutic Potential and Future Directions

The specific inhibition of the STING pathway by **Gelsevirine** positions it as a promising therapeutic candidate for a variety of conditions characterized by excessive STING activation and inflammation.

- Sepsis: By mitigating the cytokine storm and reducing multi-organ damage in preclinical sepsis models, **Gelsevirine** shows significant potential as a treatment for septic shock.[\[1\]](#)[\[2\]](#)
[\[4\]](#)
- Autoimmune and Inflammatory Diseases: Over-activation of the STING pathway is implicated in autoimmune diseases like lupus. **Gelsevirine** could serve as a lead compound for developing treatments for these conditions.
- Neuroinflammation: Its ability to cross into the central nervous system and inhibit microglial activation suggests therapeutic applications in neuroinflammatory and neurodegenerative diseases, including ischemic stroke and sepsis-associated encephalopathy.[\[12\]](#)[\[13\]](#)

Future research should focus on optimizing the pharmacokinetic and safety profile of **Gelsevirine**, exploring its efficacy in a broader range of inflammatory disease models, and further elucidating its interactions with other biological targets to fully understand its therapeutic potential and toxicological profile.

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